

Personal protective equipment for handling H-DL-Abu-OH

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Compound of Interest

Compound Name: *H-DL-Abu-OH*

Cat. No.: *B166105*

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Essential Safety and Handling Guide for H-DL-Abu-OH

This guide provides immediate and essential safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **H-DL-Abu-OH** (2-Aminobutanoic acid). The following procedures are designed to ensure a safe laboratory environment and proper logistical management of this chemical.

Personal Protective Equipment (PPE)

Proper personal protective equipment is crucial to minimize exposure and ensure safety when handling **H-DL-Abu-OH**. Although not classified as a hazardous substance, it can cause skin and eye irritation.^[1] The following table summarizes the recommended PPE.

| Protection Type | Recommended Equipment | Standard |
|--------------------------|--|---|
| Eye/Face Protection | Safety glasses with side shields or chemical safety goggles. A face shield may be necessary for larger quantities. | Conforms to OSHA's 29 CFR 1910.133 or European Standard EN166.[2] |
| Hand Protection | Protective gloves (e.g., Nitrile rubber). | Tested according to EN 374.[3] |
| Skin and Body Protection | Lab coat or other suitable protective clothing to prevent skin exposure.[2][4] | Standard laboratory practice. |
| Respiratory Protection | In case of inadequate ventilation or dust formation, use a dust mask or a particulate filter respirator. | Conforms to OSHA's 29 CFR 1910.134 and ANSI Z88.2 requirements or European Standard EN 149.[2][3] |

Handling and Operational Plan

Adherence to proper handling procedures is essential for maintaining a safe laboratory environment.

Engineering Controls:

- Work in a well-ventilated area.[2] Local exhaust ventilation is recommended to control airborne dust.[3]

General Handling Precautions:

- Avoid generating and accumulating dust.[2]
- Avoid contact with skin and eyes.[2]
- Do not breathe in dust.[4]
- Wash hands thoroughly after handling the substance.[2]

- Do not eat, drink, or smoke in the work area.[\[4\]](#)

First-Aid Measures:

| Exposure Route | First-Aid Procedure |
|----------------|---|
| Inhalation | Move the person to fresh air. If breathing is difficult, provide oxygen. Seek medical attention if symptoms persist. [2] [4] |
| Skin Contact | Remove contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation develops. [2] [4] |
| Eye Contact | Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek medical attention. [2] [4] |
| Ingestion | Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth with water and give them 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Seek medical attention. [2] [4] |

Disposal Plan

Dispose of **H-DL-Abu-OH** and its containers in accordance with all applicable federal, state, and local regulations.

Waste Disposal Method:

- Dispose of contents and container to an approved waste disposal plant.[\[5\]](#)
- Avoid release to the environment.[\[4\]](#)

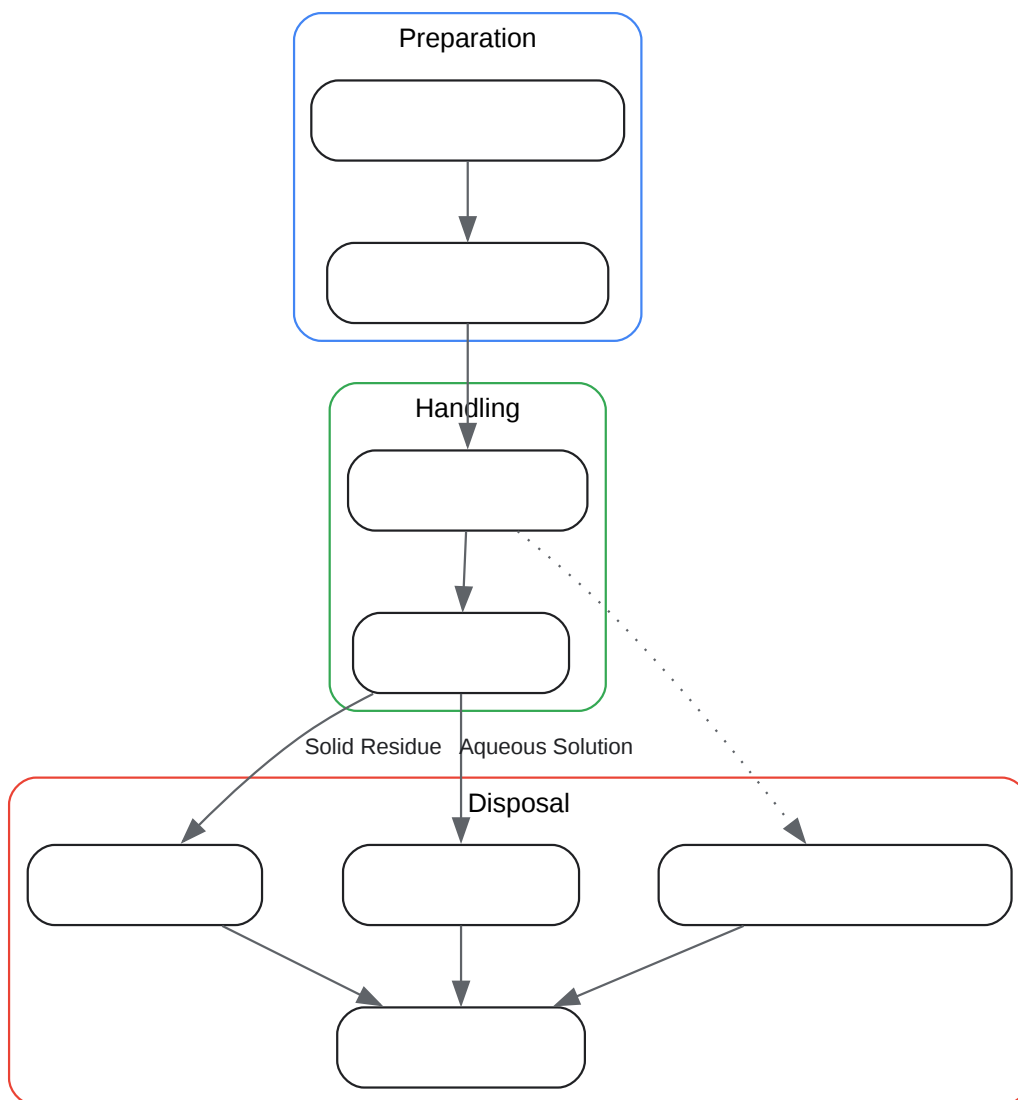
Contaminated Packaging:

- Empty containers should be taken to an approved waste handling site for recycling or disposal.

Experimental Workflow: Handling and Disposal

The following diagram outlines the standard workflow for the safe handling and disposal of **H-DL-Abu-OH** in a laboratory setting.

Workflow for Handling and Disposal of H-DL-Abu-OH

[Click to download full resolution via product page](#)Caption: Workflow for Handling and Disposal of **H-DL-Abu-OH**.

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References

- 1. spectrumchemical.com [spectrumchemical.com]
- 2. L-2-Aminobutanoic acid(1492-24-6)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
- 3. carlroth.com:443 [carlroth.com:443]
- 4. synquestlabs.com [synquestlabs.com]
- 5. sigmaaldrich.com [sigmaaldrich.com]
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